

# Application Notes and Protocols: Intermolecular Radical Addition to Ketimines Using Triethylborane

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## Compound of Interest

Compound Name: *Triethylborane*

Cat. No.: *B153662*

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These application notes provide a detailed overview and practical protocols for the intermolecular radical addition to ketimines initiated by **triethylborane**. This methodology offers a powerful and versatile tool for the formation of carbon-carbon bonds and the synthesis of  $\alpha$ -alkylated amine derivatives, which are valuable building blocks in medicinal chemistry and drug development.

## Introduction

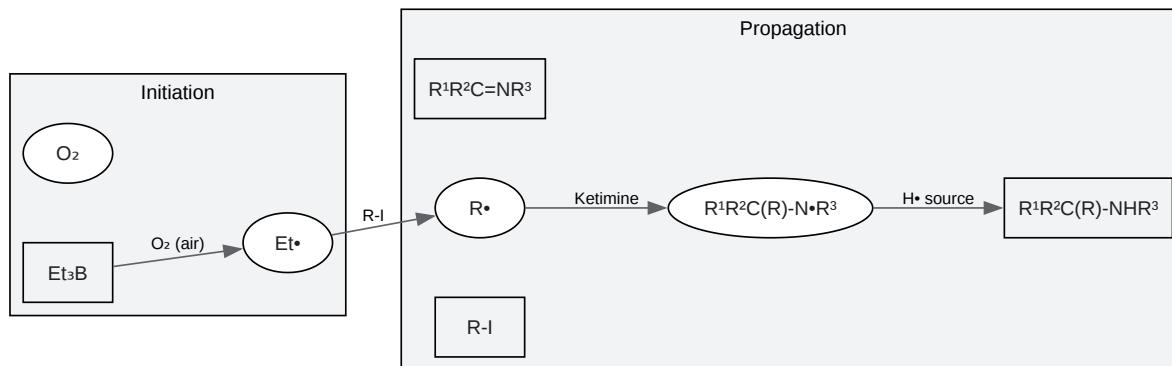
The addition of carbon-centered radicals to the C=N bond of imines is a significant transformation in organic synthesis, leading to the formation of  $\alpha$ -substituted amines.

**Triethylborane** ( $\text{Et}_3\text{B}$ ), in the presence of a small amount of oxygen, serves as an efficient radical initiator at room temperature, offering a mild and operationally simple alternative to traditional methods that may require harsh reagents or conditions. This document focuses on the application of **triethylborane**-mediated radical addition to ketimines, particularly those derived from pyruvic and isatin hydrazones, which have demonstrated good reactivity towards nucleophilic alkyl radicals.<sup>[1][2]</sup>

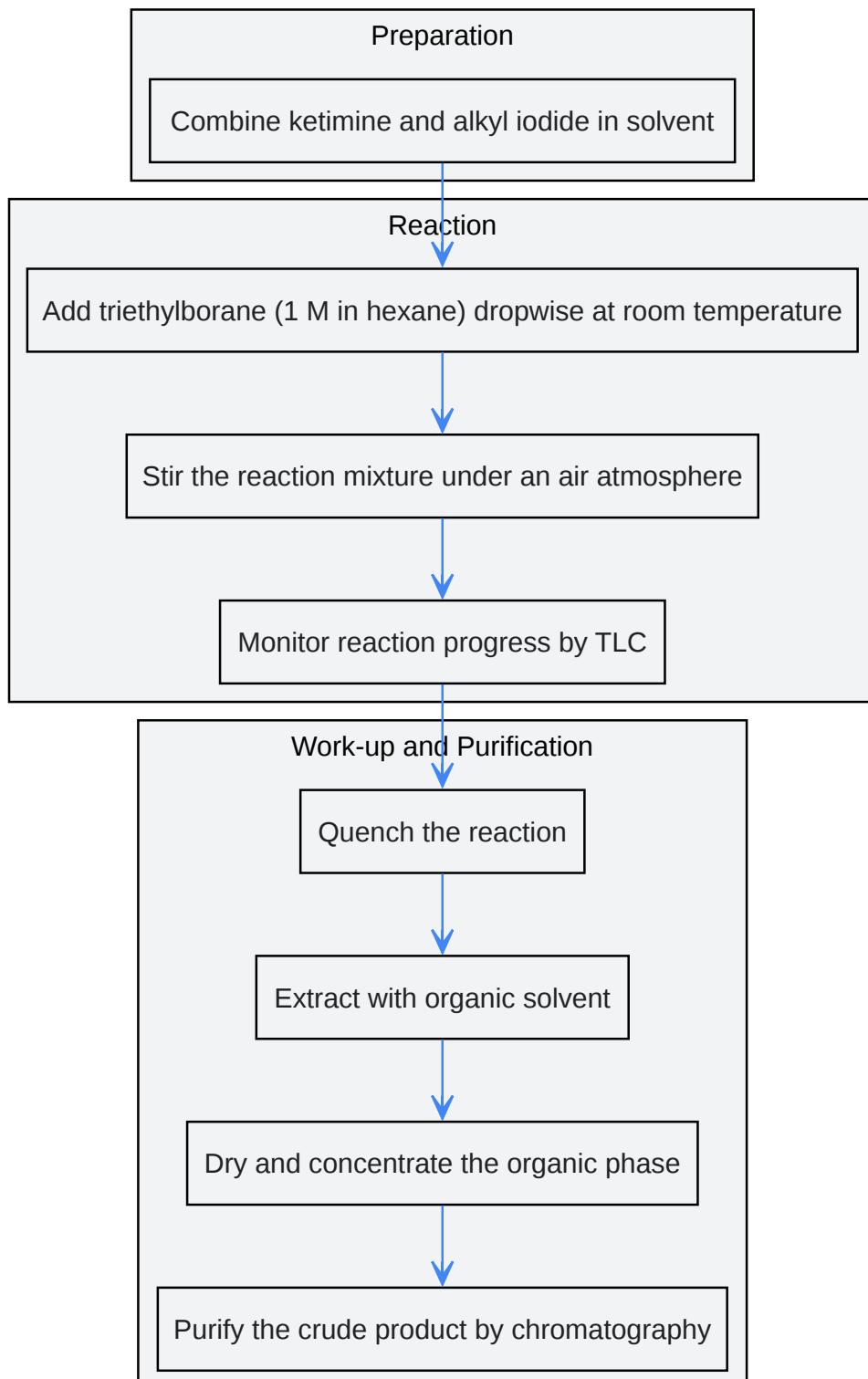
## Reaction Mechanism and Workflow

The reaction is initiated by the autoxidation of **triethylborane** with atmospheric oxygen, which generates an ethyl radical ( $\text{Et}\cdot$ ). This ethyl radical then abstracts an iodine atom from an alkyl iodide ( $\text{R}-\text{I}$ ) to produce an alkyl radical ( $\text{R}\cdot$ ). The newly formed alkyl radical adds to the carbon atom of the ketimine  $\text{C}=\text{N}$  double bond, forming a nitrogen-centered radical intermediate. This intermediate is subsequently reduced to the final amine product.

## Reaction Mechanism



## Experimental Workflow

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## References

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- 2. Triethylborane-induced intermolecular radical addition to ketimines - PubMed [pubmed.ncbi.nlm.nih.gov]
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